

Azide-PEG3-L-alanine-Fmoc material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Azide-PEG3-L-alanine-Fmoc

Cat. No.: B1193213

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An In-depth Technical Guide to Azide-PEG3-L-alanine-Fmoc

This technical guide provides a comprehensive overview of the material properties, safety information, and handling procedures for **Azide-PEG3-L-alanine-Fmoc**, a key reagent in biomedical research and drug development. The information is intended for researchers, scientists, and professionals in the field.

Chemical and Physical Properties

Azide-PEG3-L-alanine-Fmoc is a versatile molecule utilized primarily in peptide synthesis and bioconjugation.[1][2] It incorporates an azide group for click chemistry reactions, an Fmoc (fluorenylmethyloxycarbonyl) protecting group for selective deprotection in synthesis, and a PEG3 spacer to enhance solubility and flexibility.[1] This compound is a key component in the synthesis of Proteolysis Targeting Chimeras (PROTACs), which are novel therapeutic agents. [3]

Table 1: Chemical Identification

Identifier	Value
Chemical Name	Azide-PEG3-L-alanine-Fmoc
CAS Number	2054345-69-4[1][3][4]
Molecular Formula	C24H28N4O7[1][3]
Molecular Weight	484.50 g/mol [1][3]
Synonyms	(S)-2-((((9H-fluoren-9-yl)methoxy)carbonyl)amino)-3-(2-(2-(2-azidoethoxy)ethoxy)ethoxy)propanoic acid

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Solid, Lumps[5]
Purity	≥95%[1], ≥98%[6]
Solubility	Information not readily available, but the PEG3 spacer is designed to enhance solubility.
Storage Conditions	2-8°C, sealed, dry[1][4][5]

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **Azide-PEG3-L-alanine-Fmoc** is not publicly available, safety data for structurally related compounds provide guidance on handling and potential hazards.

Table 3: Hazard Identification and Precautionary Measures

Hazard Category	Description and Precautions
Acute Toxicity	May be harmful if inhaled or swallowed.[7] Avoid breathing dust.[7][8]
Skin Corrosion/Irritation	May cause skin irritation.[8] Wash skin thoroughly after handling.[8]
Eye Damage/Irritation	May cause serious eye irritation.[8] Wear eye protection.[8]
Respiratory Sensitization	May cause respiratory irritation.[7][8] Use in a well-ventilated area.[7][8]
Stability and Reactivity	Stable under recommended storage conditions.[7] Avoid strong oxidizing agents.[7]
Fire Fighting	Use dry chemical, CO2, water, or foam extinguishers.[9]

Personal Protective Equipment (PPE):

- Respiratory Protection: Use a dust mask (e.g., N95) when handling the solid form.[5]
- Hand Protection: Wear impermeable gloves.
- Eye Protection: Use safety glasses or goggles.[5]
- Skin and Body Protection: Wear a lab coat.

Experimental Protocols

Azide-PEG3-L-alanine-Fmoc is a key reagent in "click chemistry," a method for rapidly and reliably joining molecular building blocks. The azide group allows for reaction with molecules containing alkyne groups.[3]

General Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

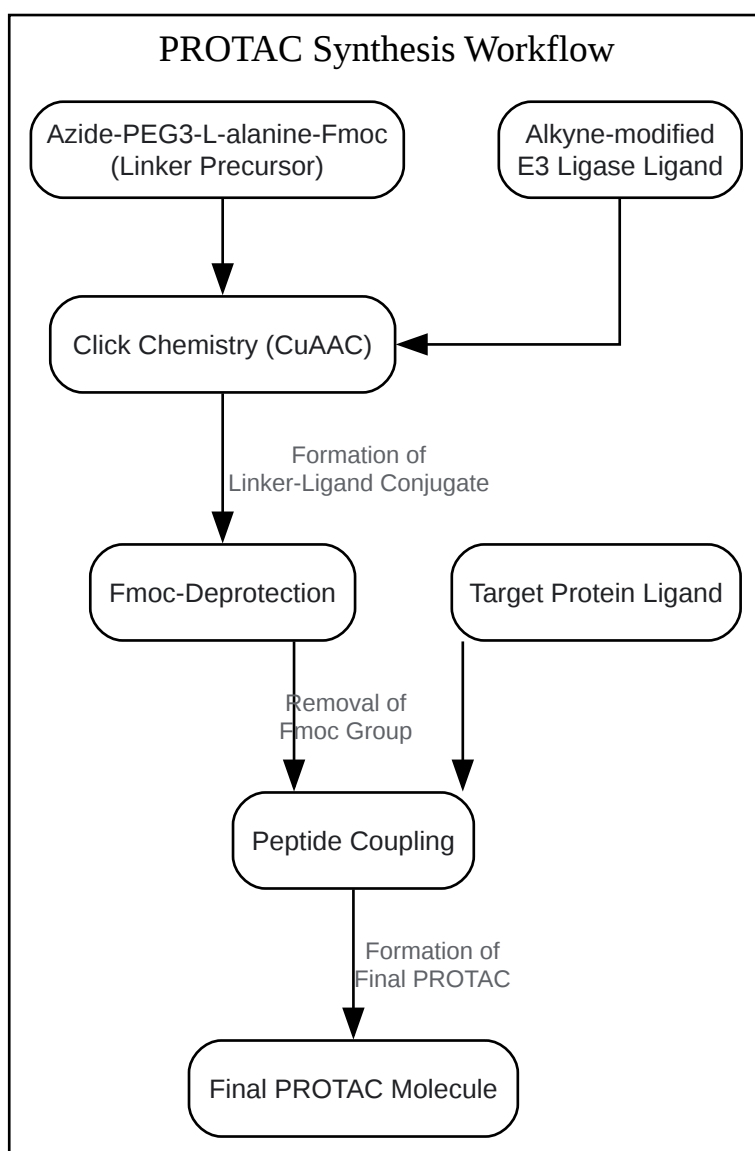
This protocol outlines a general procedure for conjugating **Azide-PEG3-L-alanine-Fmoc** to an alkyne-containing molecule.

- **Dissolution:** Dissolve **Azide-PEG3-L-alanine-Fmoc** and the alkyne-containing molecule in a suitable solvent (e.g., DMF or a mixture of water and a miscible organic solvent like t-butanol).
- **Catalyst Preparation:** Prepare a fresh solution of a copper(I) source, such as copper(II) sulfate with a reducing agent like sodium ascorbate.
- **Reaction:** Add the copper catalyst to the solution containing the azide and alkyne. A copper-coordinating ligand (e.g., TBTA) can be added to improve reaction efficiency and stability.
- **Incubation:** Allow the reaction to proceed at room temperature with stirring. Reaction times can vary from 1 to 24 hours.
- **Monitoring:** Monitor the reaction progress using an appropriate analytical technique, such as TLC, LC-MS, or HPLC.
- **Purification:** Once the reaction is complete, purify the product using column chromatography or preparative HPLC.

Diagrams

Experimental Workflow for PROTAC Synthesis

The following diagram illustrates a generalized workflow for synthesizing a PROTAC using **Azide-PEG3-L-alanine-Fmoc** as a linker.

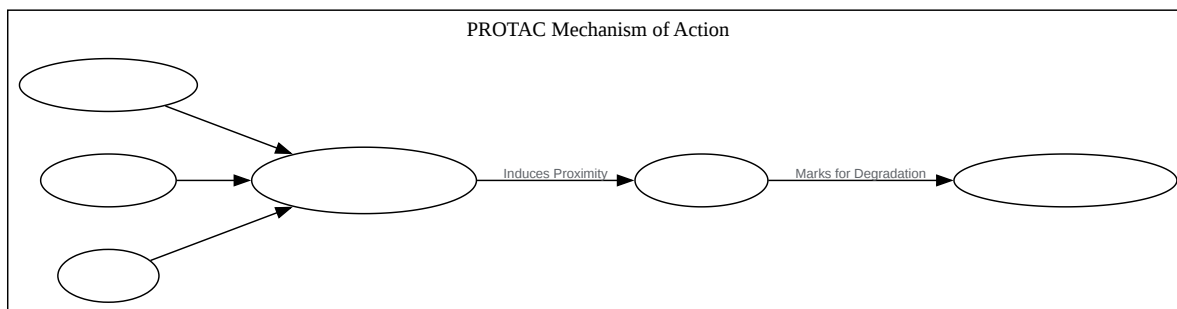


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Caption: A generalized workflow for the synthesis of a PROTAC molecule.

Logical Relationship in PROTAC Function

This diagram illustrates the mechanism of action for a PROTAC molecule.



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Caption: The mechanism of action for a PROTAC molecule.

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